1-(2-Bromophenyl)-3-methylthiourea: Technical Monograph

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Compound of Interest

Compound Name:	*1-(2-Bromophenyl)-3-methylthiourea*
CAS No.:	*52599-27-6*
Cat. No.:	*B1274062*

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Executive Summary & Chemical Identity

1-(2-Bromophenyl)-3-methylthiourea is a synthetic organosulfur compound belonging to the N,N'-disubstituted thiourea class. Characterized by a central thiourea core flanking a 2-bromophenyl ring and a methyl group, this molecule serves as a critical intermediate in the synthesis of heterocyclic scaffolds (e.g., benzothiazoles, thiazinones) and possesses intrinsic biological activity relevant to medicinal chemistry, particularly in antiviral and antibacterial research.

Chemical Identity Table

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Parameter	Data
IUPAC Name	1-(2-Bromophenyl)-3-methylthiourea
Systematic Name	N-(2-Bromophenyl)-N'-methylthiourea
CAS Registry Number	52599-27-6
Molecular Formula	$C_8H_9BrN_2S$
Molecular Weight	245.14 g/mol
SMILES	CNC(=S)Nc1ccccc1Br
InChI Key	AKOQJTGAEHJZSB-UHFFFAOYSA-N
Appearance	White to off-white crystalline solid

Synthesis & Reaction Engineering

The synthesis of **1-(2-Bromophenyl)-3-methylthiourea** is most efficiently achieved through the nucleophilic addition of an amine to an isothiocyanate. This route is preferred for its atom economy and high yields.

Protocol A: Solution-Phase Addition (Standard)

This method utilizes the high electrophilicity of the isothiocyanate carbon.

- Reagents: 2-Bromoaniline (1.0 eq), Methyl isothiocyanate (1.1 eq).[1]
- Solvent: Ethanol or Acetonitrile (anhydrous).[1]
- Conditions: Reflux (80°C) for 2–4 hours.

Step-by-Step Methodology:

- Preparation: Dissolve 17.2 g (100 mmol) of 2-bromoaniline in 100 mL of anhydrous ethanol in a round-bottom flask equipped with a magnetic stir bar.
- Addition: Add 8.0 g (110 mmol) of methyl isothiocyanate dropwise to the stirring solution.

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- Reaction: Heat the mixture to reflux. Monitor reaction progress via TLC (eluent: 30% EtOAc/Hexanes). The spot for 2-bromoaniline (

) should disappear, replaced by the more polar thiourea product (

).[1]

- Work-up: Cool the solution to room temperature. The product often precipitates spontaneously. If not, concentrate the solvent to 20% volume under reduced pressure and chill in an ice bath.

- Purification: Filter the solid and wash with cold ethanol/ether (1:1). Recrystallize from ethanol to yield white needles.

Protocol B: Mechanochemical Synthesis (Green Chemistry)

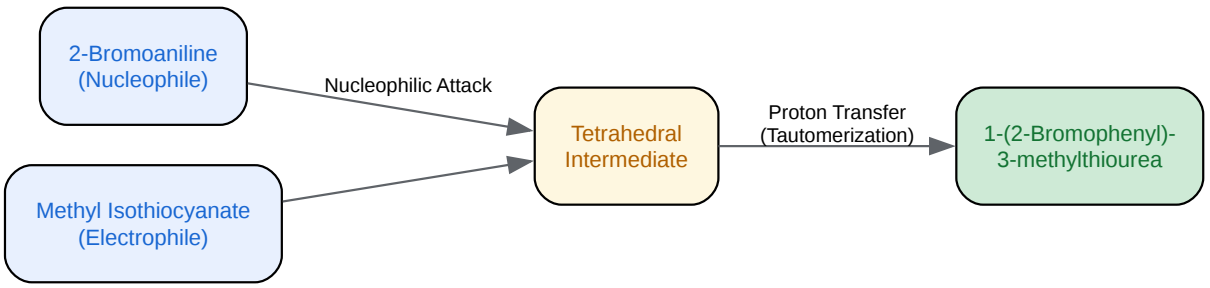
Solvent-free ball milling offers a sustainable alternative, minimizing waste.[1]

- Loading: Place stoichiometric amounts of 2-bromoaniline and methyl isothiocyanate into a stainless steel jar with grinding balls.

- Milling: Grind at 30 Hz for 20–30 minutes.

- Isolation: Wash the resulting paste with water to remove any unreacted traces and dry in a vacuum oven.

Synthesis Pathway Diagram



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Caption: Nucleophilic addition mechanism forming the thiourea linkage.

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Physical & Spectral Properties

Understanding the physicochemical profile is crucial for formulation and assay development.

Property	Value / Description
Melting Point	Typically 118–122 °C (analogous range for aryl-methyl thioureas)
Solubility	Soluble in DMSO, DMF, Ethanol; Sparingly soluble in Water; Insoluble in Hexanes.
LogP (Predicted)	~2.1 (Moderate lipophilicity, suitable for membrane permeability)
pKa (Predicted)	~13.5 (Thiourea NH is weakly acidic)

Spectral Characterization (Expected)

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - 9.20 (s, 1H, Ar-NH-CS), broad singlet.
  - 7.80 (s, 1H, CS-NH-CH_3), broad singlet.
  - 7.65 (dd, 1H, Ar-H3), deshielded by Br.
  - 7.10–7.40 (m, 3H, Ar-H4,5,6).
  - 2.95 (d, 3H, N-CH_3).[1]
- IR (KBr):
  - 3200–3400 cm^{-1} (N-H stretch).[1]
  - 1250 cm^{-1} (C=S stretch).[1]

Biological Potential & Applications

The **1-(2-bromophenyl)-3-methylthiourea** scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor to fused heterocycles and acting as a pharmacophore itself.

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A. Antiviral Activity (HIV-1 RT Inhibition)

Thiourea derivatives, particularly N-aryl-N'-alkyl analogs, have shown potency as Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs). The 2-bromo substituent provides steric bulk that can occupy the hydrophobic pocket of the reverse transcriptase enzyme, potentially locking it in an inactive conformation.

B. Synthetic Utility: Cyclization to Benzothiazoles

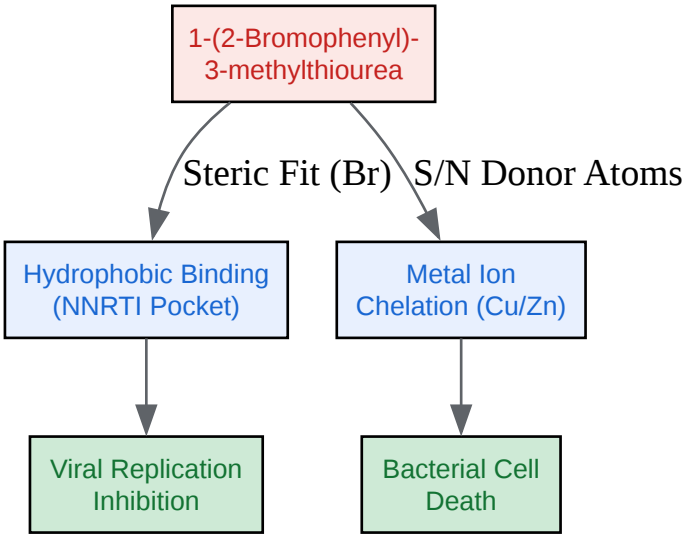
This compound is a key intermediate for synthesizing 2-aminobenzothiazoles via the Hugerschhoff reaction (oxidative cyclization).

- Reagent: Bromine (

) or Sulfuryl chloride (

).[1]
- Mechanism: The ortho-bromo group can facilitate metal-catalyzed cross-coupling or be displaced in oxidative cyclizations to form fused ring systems used in dye chemistry and drug discovery.

Biological Mechanism Diagram



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Caption: Potential mechanisms of action: Enzyme inhibition via allosteric binding and metallo-enzyme disruption.[1]

Safety & Handling (SDS Summary)

Hazard Classification:

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin Sensitization: Category 1 (May cause allergic skin reaction).[1]
- Thyroid Toxicity: Thioureas are known goitrogens; chronic exposure may interfere with thyroid function.

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle in a fume hood to avoid inhalation of dust or trace isothiocyanate vapors.
- Disposal: Dispose of as hazardous organic waste containing sulfur and halogens.

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Sources

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